

# Structure Elucidation of 1-Benzyl-1H-benzimidazole-2-sulfonic Acid: A Technical Guide

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## Compound of Interest

Compound Name: *1-benzyl-1H-benzimidazole-2-sulfonic acid*

Cat. No.: *B183616*

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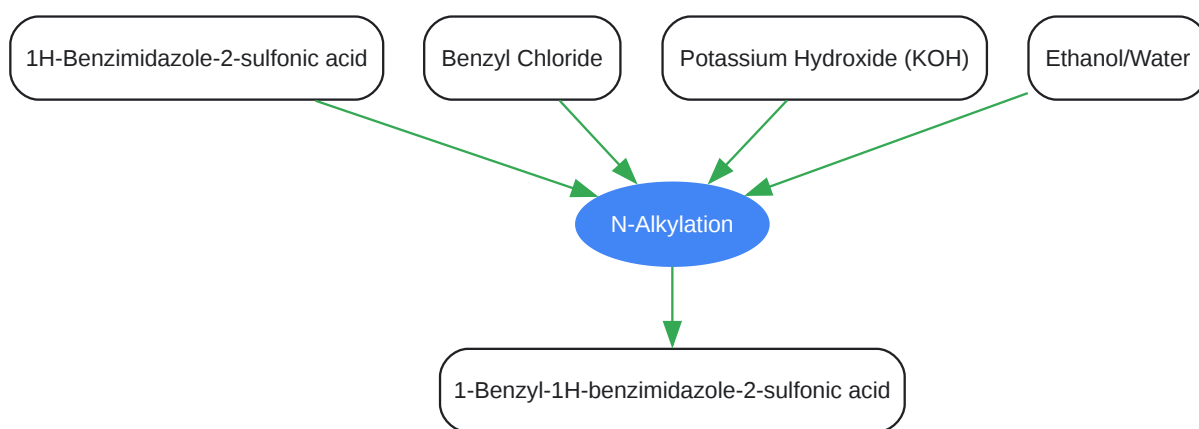
## Abstract

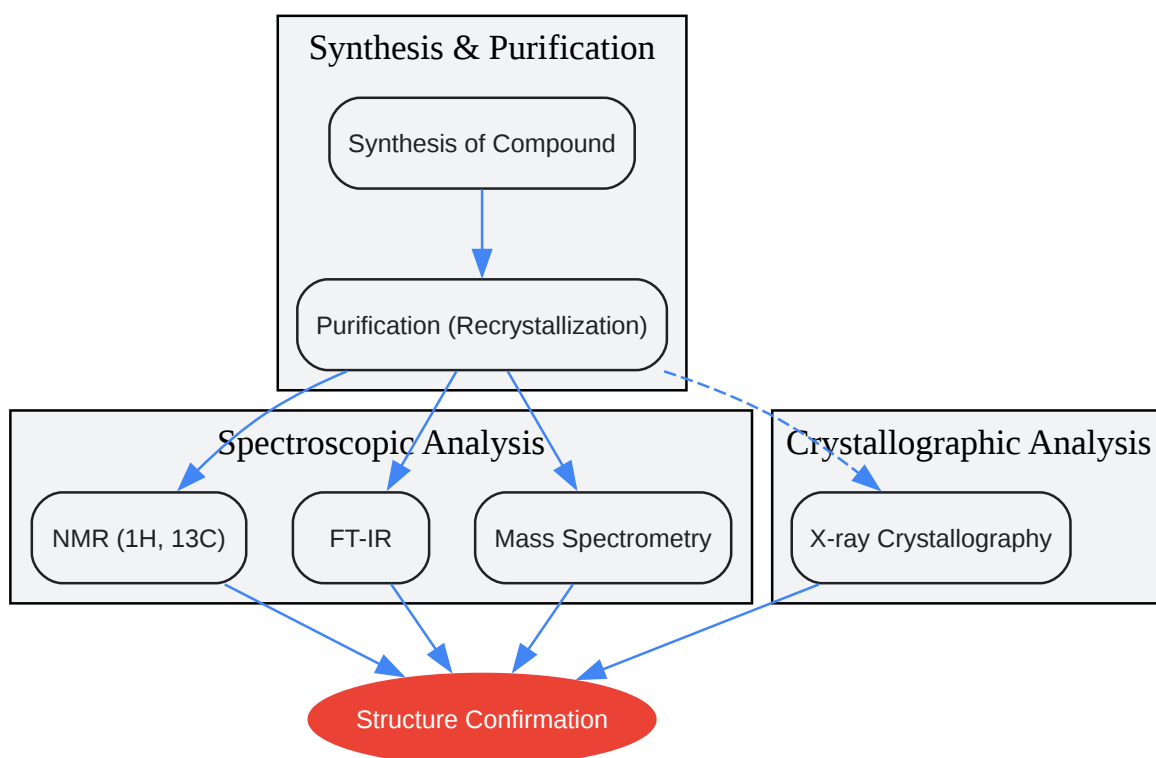
This technical guide provides a comprehensive overview of the methodologies and data interpretation involved in the complete structure elucidation of **1-benzyl-1H-benzimidazole-2-sulfonic acid**. The following sections detail the predicted spectroscopic and crystallographic data, based on analogous compounds, and provide standardized experimental protocols for the synthesis and characterization of this molecule. This document is intended to serve as a practical resource for researchers engaged in the synthesis and analysis of novel benzimidazole derivatives.

## Chemical Structure

IUPAC Name: **1-benzyl-1H-benzimidazole-2-sulfonic acid** CAS Number: 90331-20-7

Molecular Formula:  $C_{14}H_{12}N_2O_3S$  Molecular Weight: 288.32 g/mol





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- To cite this document: BenchChem. [Structure Elucidation of 1-Benzyl-1H-benzimidazole-2-sulfonic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183616#structure-elucidation-of-1-benzyl-1h-benzimidazole-2-sulfonic-acid]

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